Using 4,4-Dimethylcyclohexane-1-carbaldehyde as a pharmaceutical intermediate

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Compound of Interest	
Compound Name:	*4,4-Dimethylcyclohexane-1-carbaldehyde*
CAS No.:	*394734-96-4*
Cat. No.:	*B3036651*

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Technical Application Note: 4,4-Dimethylcyclohexane-1-carbaldehyde

Optimizing Lipophilic Pharmacophores & Metabolic Stability in Drug Design

Executive Summary

In modern medicinal chemistry, the 4,4-dimethylcyclohexyl moiety serves as a critical bioisostere for phenyl and unsubstituted cyclohexyl rings.[1] Its precursor, **4,4-Dimethylcyclohexane-1-carbaldehyde** (CAS 394734-96-4), allows for the introduction of a bulky, lipophilic group that is uniquely engineered for metabolic stability.[2][1][3]

Unlike simple cyclohexyl groups, which are prone to rapid oxidative clearance at the C-4 position by Cytochrome P450 enzymes, the 4,4-dimethyl substitution blocks this metabolic "soft spot."[2] Furthermore, the gem-dimethyl group renders the cyclohexane ring symmetric, eliminating the formation of cis/trans diastereomers common with mono-substituted cyclohexyl intermediates.

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This guide details the handling, synthetic utility, and validated protocols for utilizing this aldehyde in high-value pharmaceutical synthesis.

Chemical Profile & Handling

Compound: **4,4-Dimethylcyclohexane-1-carbaldehyde** CAS: Molecular Weight: 140.22 g/mol [2][1][3]

Property	Specification	Operational Note
Physical State	Colorless to pale yellow liquid	Viscosity is slightly higher than cyclohexanecarbaldehyde.[2][1][3]
Boiling Point	~185–190 °C (Predicted)	High boiling point requires high-vacuum distillation for purification.[2][1][3]
Solubility	DCM, THF, DCE, Toluene	Immiscible with water; lipophilic nature requires organic extraction.
Stability	Air Sensitive	CRITICAL: Aldehydes oxidize to carboxylic acids upon air exposure.[1][3] Store under Argon/Nitrogen at -20°C.

Pre-Synthesis Quality Check

Before committing this intermediate to a GMP step, perform a rapid 1H-NMR check.[2][1][3]

- Target Signal: Aldehyde proton doublet/singlet at δ 9.6–9.8 ppm.[1][3]
- Impurity Flag: A broad singlet at δ 10.0–12.0 ppm indicates oxidation to 4,4-dimethylcyclohexanecarboxylic acid.[2][1][3] If acid content >5%, purify via bisulfite adduct formation or distillation.

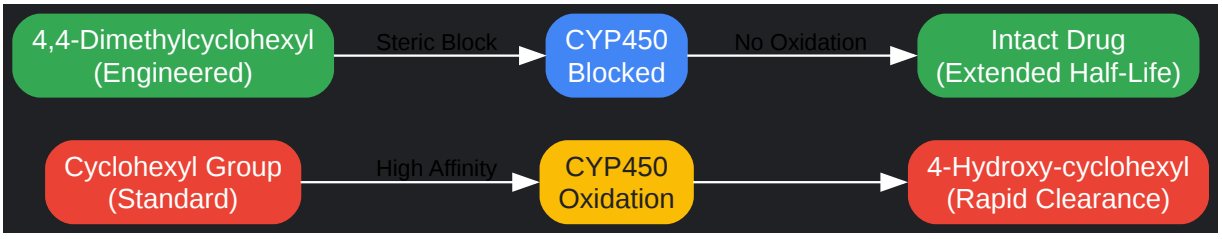
Core Application: Metabolic Stability Engineering

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The primary driver for selecting this intermediate over benzaldehyde or cyclohexanecarbaldehyde is the Gem-Dimethyl Effect on metabolic clearance.[1][3]

Mechanism of Action

- Blocking Metabolic Soft Spots: CYP450 enzymes typically hydroxylate the most accessible, electron-rich C-H bond furthest from the polar head group (omega-oxidation).[2][1][3] In unsubstituted cyclohexane rings, this is the C-4 position.[1][3][4]
- Steric Occlusion: The 4,4-dimethyl group sterically hinders the approach of the heme-iron center of CYP enzymes.[1][3]
- Elimination of Isomerism: Because the C-4 position is fully substituted with identical methyl groups, the molecule possesses a plane of symmetry.[1] Derivatives formed at C-1 do not generate cis/trans isomers relative to the C-4 position, simplifying purification.[2][1][3]



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Figure 1: Comparison of metabolic fate between standard cyclohexyl groups and the 4,4-dimethyl analog.[2][1][3]

Validated Protocol: Reductive Amination

The most frequent application is coupling the aldehyde to an amine to form a secondary or tertiary amine. This protocol uses Sodium Triacetoxyborohydride (STAB), which is milder than NaCNBH3 and avoids toxic cyanide byproducts.[1]

Reagents

- Aldehyde: **4,4-Dimethylcyclohexane-1-carbaldehyde** (1.0 equiv)[2][1][3]

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- Amine: Primary or Secondary Amine (1.0 – 1.2 equiv)
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.4 – 1.6 equiv)[2][1]
- Solvent: 1,2-Dichloroethane (DCE) or THF (Anhydrous)[2][1][3]
- Additive: Acetic Acid (1.0 equiv) – Required only if the amine is basic/sluggish.[2][1]

Step-by-Step Methodology

- Imine Formation (Equilibrium Setup):
  - In a flame-dried flask under Nitrogen, dissolve the Amine (1.1 equiv) in DCE (0.2 M concentration).
  - Add **4,4-Dimethylcyclohexane-1-carbaldehyde** (1.0 equiv).[2][1][3]
  - Expert Tip: If the amine is an HCl salt, add 1.0 equiv of Triethylamine (TEA) to free-base it before adding the aldehyde.
  - Stir at Room Temperature (RT) for 30–60 minutes. This allows the hemiaminal/imine equilibrium to establish.[1][3]
- Reduction:
  - Cool the mixture to 0°C (optional, but recommended to minimize side reactions).
  - Add STAB (1.5 equiv) portion-wise over 5 minutes.
  - Observation: Mild effervescence may occur.[1][3]
  - Allow to warm to RT and stir for 4–16 hours. Monitor via LC-MS (Look for M+1 of the product; disappearance of imine peak).[1][3]
- Quench & Workup:
  - Quench by adding saturated aqueous NaHCO3 (slowly).[1][3] Stir for 15 minutes to decompose borate complexes.

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- Extract with DCM (3x).[1][3]
- Wash combined organics with Brine, dry over Na2SO4, and concentrate.

- Purification:
  - The resulting crude is often clean enough for the next step. If purification is needed, flash chromatography (Hexane/Ethyl Acetate) is effective.[1] The gem-dimethyl group adds significant lipophilicity, so the product will elute earlier than non-methylated analogs.

Validated Protocol: Horner-Wadsworth-Emmons (HWE) Olefination

Used to extend the carbon chain, creating α,β-unsaturated esters (e.g., for subsequent reduction to saturated esters or alcohols).[2][1][3]

Reagents

- Aldehyde: **4,4-Dimethylcyclohexane-1-carbaldehyde** (1.0 equiv)[2][1][3]
- Phosphonate: Triethyl phosphonoacetate (1.2 equiv)[2][1][3]
- Base: NaH (60% dispersion) or LiCl/DBU (Masamune-Roush conditions)
- Solvent: THF (Anhydrous)[2][1][3]

Step-by-Step Methodology (Masamune-Roush Modification)

Why this method? Standard NaH conditions can be harsh.[1][3] The LiCl/DBU method is milder and prevents epimerization if other chiral centers are present in the molecule.

- Reagent Preparation:
  - To a solution of Triethyl phosphonoacetate (1.2 equiv) in anhydrous MeCN or THF, add LiCl (1.2 equiv, dry).[1] Stir for 10 minutes to coordinate Lithium.
- Deprotonation:

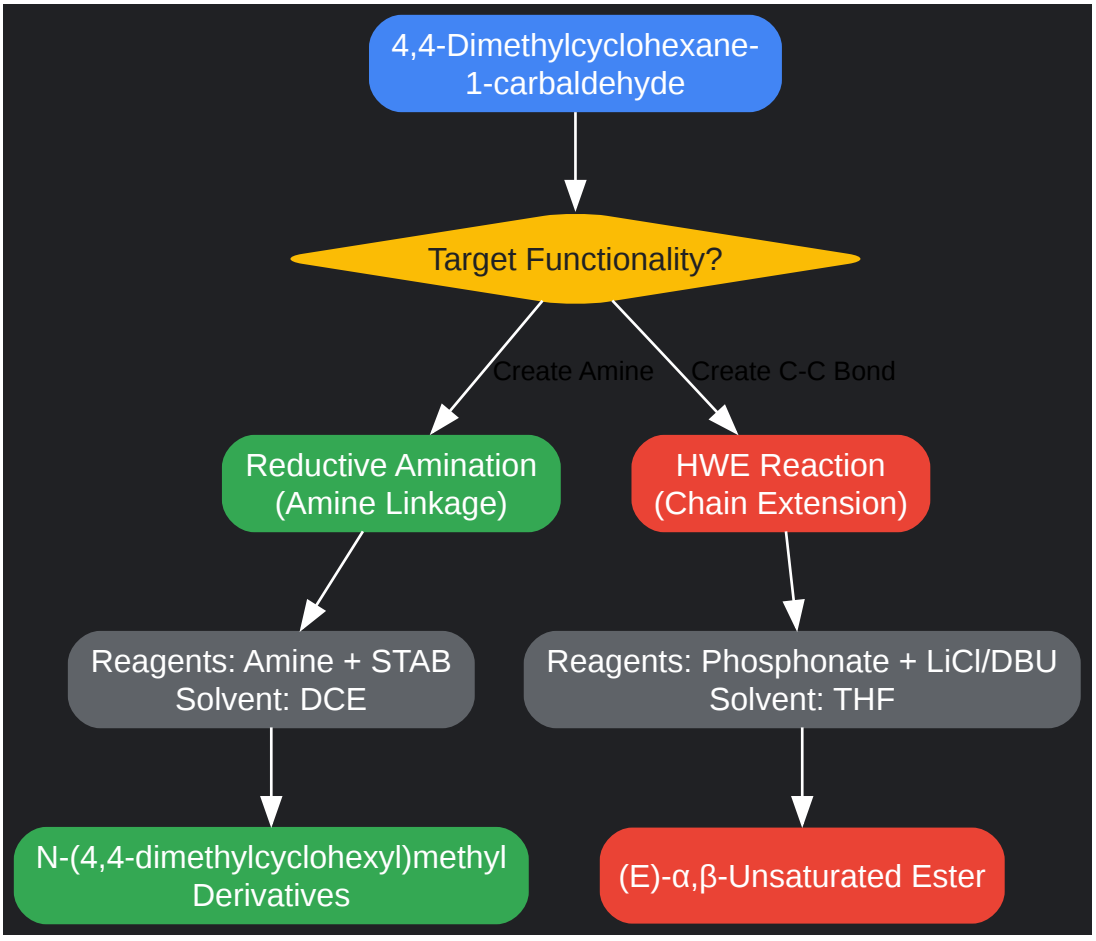
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- Add DBU (1.5 equiv) dropwise at 0°C. The solution may turn slightly yellow.[1][3]

- Addition:
  - Add **4,4-Dimethylcyclohexane-1-carbaldehyde** (1.0 equiv) dropwise.[2][1][3]
  - Warm to RT and stir for 2–4 hours.

- Workup:
  - Quench with saturated NH4Cl.[1][3] Extract with Ethyl Acetate.[1][3][5]
  - Result: This reaction predominantly yields the (E)-alkene due to the thermodynamic control and the steric bulk of the 4,4-dimethylcyclohexyl group reinforcing the trans-selectivity.[2]

Synthetic Workflow Diagram



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Figure 2: Decision tree for synthetic transformation of the aldehyde intermediate.

Troubleshooting & Expert Insights

Issue: Low Conversion in Reductive Amination

- Cause: The 4,4-dimethyl group, while remote, affects the ring conformation (locking it into a chair conformation). If the amine is also bulky (e.g., t-butyl amine), steric hindrance at the forming imine center can slow the reaction.
- Solution: Switch from STAB to Ti(OiPr)4 / NaBH4. Titanium(IV) isopropoxide acts as a Lewis acid and water scavenger, forcing imine formation to completion before the reduction step.

Issue: Aldehyde Oxidation

- Symptom: Appearance of carboxylic acid peak in NMR.[1][3]
- Solution: If the aldehyde is old, wash the DCM solution of the aldehyde with 10% Na2CO3 before starting the reaction to remove the acidic impurity.

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